

# An In-depth Technical Guide to the Safety and Handling of 4-Nitrosophenol

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## Compound of Interest

Compound Name: **4-Nitrosophenol**

Cat. No.: **B094939**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **4-Nitrosophenol** (CAS No. 104-91-6). The information is intended to equip laboratory personnel with the knowledge necessary to handle this chemical safely.

## Hazard Identification and Classification

**4-Nitrosophenol** is a flammable solid that presents several health hazards. It is harmful if swallowed, causes skin irritation, and can lead to serious eye damage.[1][2][3] Furthermore, it is suspected of causing genetic defects and is toxic to aquatic life with long-lasting effects.[1][3] This compound can cause skin sensitization and may explode upon heating or contact with acids and alkalis.[4][5][6]

GHS Classification:

- Flammable solids (Category 1/2)[1][2][7][8]
- Acute toxicity, Oral (Category 4)[1][2][3][4][8]
- Skin irritation (Category 2)[1][7][8]
- Serious eye damage (Category 1)[1][2][3][4]
- Germ cell mutagenicity (Category 2)[1][3][4][8]

- Hazardous to the aquatic environment, long-term hazard (Category 2)[1][3][4]

Signal Word: Danger[1][3][4][7]

Hazard Statements:

- H228: Flammable solid.[1][7][8]
- H302: Harmful if swallowed.[1][3][7][8]
- H315: Causes skin irritation.[1][7][8]
- H318: Causes serious eye damage.[1][3][7]
- H341: Suspected of causing genetic defects.[1][3][7][8]
- H411: Toxic to aquatic life with long lasting effects.[1][3][4][7]

## Physical and Chemical Properties

**4-Nitrosophenol** is a pale yellow to brown crystalline solid.[9] It is flammable and can react violently with acids and alkalis, posing a significant fire and explosion risk.[5][6]

Property	Value
CAS Number	104-91-6
Molecular Formula	C6H5NO2
Molecular Weight	123.11 g/mol
Appearance	Pale yellow to brown powder/crystals
Melting Point	Decomposes at approximately 144°C[10]
Solubility in Water	<0.1 g/100 mL at 21 °C[5][6]
Vapor Pressure	0.15 mmHg[10]
Flash Point	114.6 ± 22.6 °C[6]

## Toxicological Data

The toxicological properties of **4-Nitrosophenol** have not been exhaustively investigated.[\[7\]](#) However, available data indicates it is harmful and mutagenic. Many nitroso compounds are also considered potential carcinogens.[\[6\]](#)

Metric	Value	Species	Route
LDLo (Lowest published lethal dose)	250 mg/kg	Mouse	Intraperitoneal
LDLo (Lowest published lethal dose)	200 mg/kg	Mouse	Parenteral
Oral LD50	220 - 620 mg/kg	Rat	Oral

## Exposure Limits

Currently, there are no established official occupational exposure limits (OELs) such as Permissible Exposure Limits (PELs) or Threshold Limit Values (TLVs) for **4-Nitrosophenol**. However, Temporary Emergency Exposure Limits (TEELs) have been defined.

Parameter	Value
TEEL-1	1.1 mg/m <sup>3</sup>
TEEL-2	12 mg/m <sup>3</sup>
TEEL-3	71 mg/m <sup>3</sup>

## Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with **4-Nitrosophenol**.

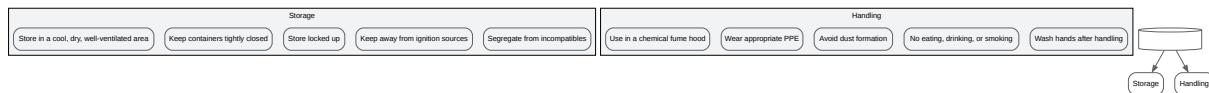
Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[5\]\[9\]](#)

- Avoid all personal contact, including inhalation of dust and contact with skin and eyes.[11]
- Wear appropriate personal protective equipment (PPE).[5][9]
- Prevent the formation of dust clouds, which can form explosive mixtures with air.[11]
- Keep away from heat, sparks, open flames, and other ignition sources.[5][9][11]
- Do not eat, drink, or smoke when using this product.[4][11]
- Wash hands thoroughly after handling.[11]

#### Storage:

- Store in a cool, dry, well-ventilated area away from incompatible materials.[5][9][11]
- Keep containers tightly closed.[5][9]
- Store locked up.[4][5][11]
- Keep away from sources of ignition.[5][9]
- Incompatible with strong acids, bases, and oxidizing agents.[12]



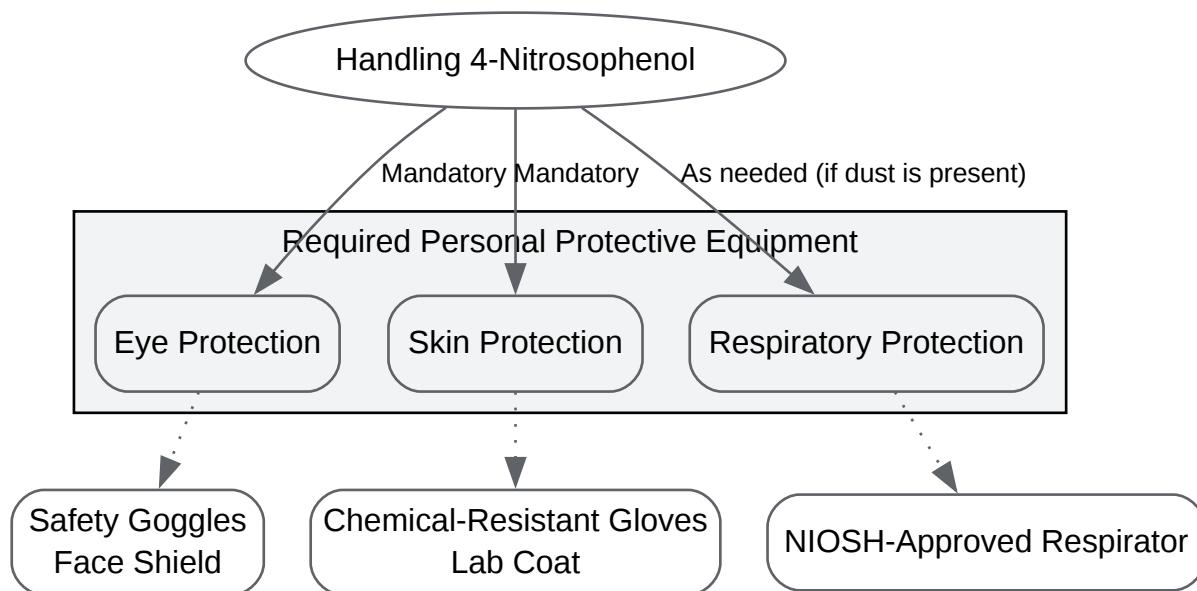
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#### Safe Storage and Handling Workflow for **4-Nitrosophenol**.

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn when handling **4-Nitrosophenol** to prevent exposure.

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[9][12]
- Skin Protection:
  - Gloves: Wear compatible chemical-resistant gloves (e.g., nitrile rubber).[4][7]
  - Clothing: Wear a lab coat or other protective clothing to prevent skin contact.[7][9]
- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator.[7][9][12]



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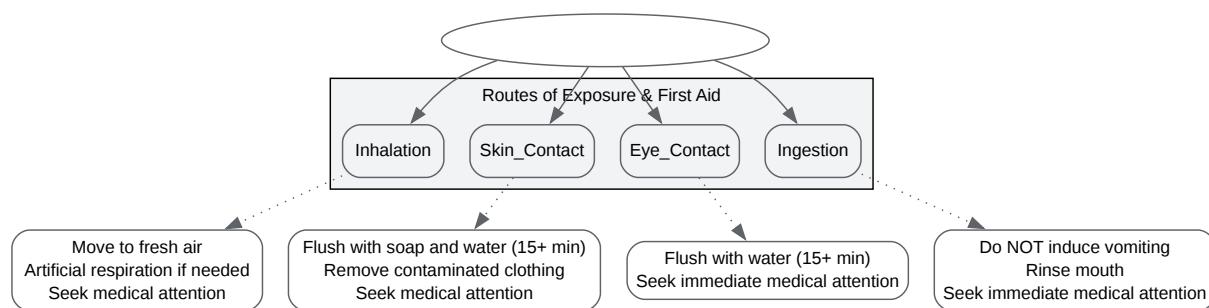
Personal Protective Equipment for Handling **4-Nitrosophenol**.

## First Aid Measures

In case of exposure to **4-Nitrosophenol**, immediate medical attention is required.

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[9]
- Skin Contact: Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.[9]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[9]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[2]



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First Aid for **4-Nitrosophenol** Exposure.

## Firefighting Measures

**4-Nitrosophenol** is a flammable solid and may burn explosively.[4][6]

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), water spray, or foam. [9][11]
- Specific Hazards: When heated to decomposition, it emits toxic fumes of nitrogen oxides (NO<sub>x</sub>).[5][6] It can react violently with acids and alkalis.[5][6]
- Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[9]

## Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions: Evacuate personnel from the area.[4] Wear appropriate PPE.[4] Avoid breathing dust.[4]
- Environmental Precautions: Prevent the spill from entering drains or waterways.[4][7][11]
- Methods for Cleaning Up:
  - Remove all sources of ignition.[9][11]
  - For small spills, dampen the solid material with an inert solvent (e.g., dry sand or earth) and place it into a suitable container for disposal.[9][10]
  - Use spark-proof tools.[9][11]
  - Ventilate the area.[7]

## Stability and Reactivity

- Reactivity: Reacts violently with strong acids and bases.[9]
- Chemical Stability: Stable under recommended storage conditions.[13] However, it can explode when heated or in contact with acids or alkalis.[5][6]
- Possibility of Hazardous Reactions: May decompose explosively upon heating, shock, or friction.[12]
- Conditions to Avoid: Heat, sparks, open flames, static discharge, shock, and friction.[12]
- Incompatible Materials: Strong oxidizing agents, strong bases, and strong acids.[12]
- Hazardous Decomposition Products: Carbon monoxide, carbon dioxide, and nitrogen oxides. [9][12]

## Experimental Protocols

Detailed, publicly available experimental protocols for the safety assessment of **4-Nitrosophenol** are limited. The toxicological data presented in this guide are derived from studies reported in safety data sheets and chemical databases. Researchers planning to

conduct studies with **4-Nitrosophenol** should develop their own detailed risk assessments and experimental protocols based on the information provided in this guide and other relevant scientific literature on aromatic nitroso compounds. General principles for evaluating chemical hazards in a laboratory setting can be found in resources such as "Prudent Practices in the Laboratory" by the National Research Council.

## Disclaimer

This document is intended as a guide and should not be considered a substitute for a comprehensive risk assessment conducted by qualified professionals. All laboratory personnel should be thoroughly trained on the hazards of **4-Nitrosophenol** and the appropriate safety procedures before handling this chemical. Always refer to the most current Safety Data Sheet (SDS) provided by the manufacturer.

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